

Essential Safety and Disposal Guidance for N-dodecyl-3-nitrobenzamide

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Compound of Interest

Compound Name: N-dodecyl-3-nitrobenzamide

Cat. No.: B15079257 Get Quote

Disclaimer: No specific Safety Data Sheet (SDS) for **N-dodecyl-3-nitrobenzamide** is readily available. The following information is compiled from the SDSs of the closely related compound, 3-nitrobenzamide, and should be used as a guideline. The N-dodecyl chain will alter the physical properties of the compound, likely decreasing its solubility in water and increasing its melting/boiling points.

This document provides crucial safety and disposal procedures for researchers, scientists, and drug development professionals handling **N-dodecyl-3-nitrobenzamide**. The information is intended to foster a safe laboratory environment and ensure proper waste management.

Chemical and Physical Properties

The following table summarizes the known properties of 3-nitrobenzamide, which are expected to be similar to **N-dodecyl-3-nitrobenzamide**, with exceptions for physical constants due to the dodecyl group.



Property	Data (for 3-nitrobenzamide)
Molecular Formula	C7H6N2O3
Molecular Weight	166.13 g/mol
Appearance	Yellow powder/crystals
Melting Point	140-143 °C
Solubility	Insoluble in water
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents.

Hazard Identification and GHS Classification

Based on the data for 3-nitrobenzamide, **N-dodecyl-3-nitrobenzamide** is anticipated to have the following hazards:

- GHS Hazard Statements:
 - Harmful if swallowed (H302)[1][2]
 - Causes skin irritation (H315)[1][2]
 - Causes serious eye irritation (H319)
 - May cause respiratory irritation (H335)
- GHS Pictograms:
 - Warning
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P264: Wash skin thoroughly after handling.



- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Proper Disposal Procedures

Proper disposal of **N-dodecyl-3-nitrobenzamide** is critical to ensure personal and environmental safety. The following step-by-step guidance should be followed.

Step 1: Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure you are wearing the appropriate PPE:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear a lab coat and impervious gloves (e.g., nitrile rubber).
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge if ventilation is inadequate or if dust is generated.

Step 2: Waste Collection

- Collect waste N-dodecyl-3-nitrobenzamide in a designated, clearly labeled, and sealed container.
- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- For spills, sweep up the solid material, taking care to minimize dust generation, and place it in the designated waste container.[1]



Step 3: Storage of Waste

- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[1]
- The storage area should be secure and accessible only to authorized personnel.

Step 4: Disposal

- Dispose of the waste through a licensed hazardous waste disposal company.[1]
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not dispose of **N-dodecyl-3-nitrobenzamide** down the drain or in the regular trash.[1]

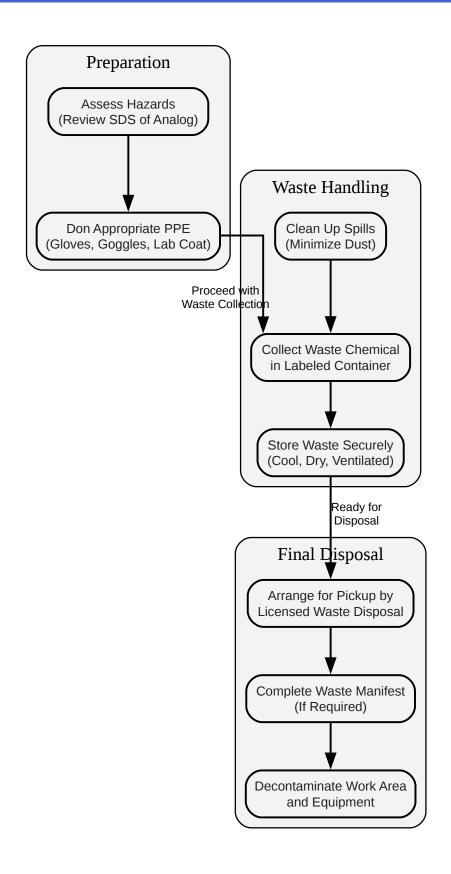
Step 5: Decontamination

- Thoroughly decontaminate all surfaces and equipment that have come into contact with N-dodecyl-3-nitrobenzamide.
- · Wash contaminated clothing before reuse.

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **N-dodecyl-3-nitrobenzamide**.





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Caption: Logical workflow for the safe disposal of **N-dodecyl-3-nitrobenzamide**.



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